

"crystal structure of lithium stannide phases"

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Compound of Interest

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An In-depth Technical Guide to the Crystal Structures of Lithium Stannide Phases

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structures of known lithium stannide (Li-Sn) intermetallic phases. The information presented herein is crucial for understanding the fundamental properties of these materials, which are of significant interest in various fields, including advanced battery technologies. This document summarizes key crystallographic data, details common experimental procedures for structure determination, and provides visual representations of phase relationships and experimental workflows.

Introduction to Lithium Stannide Phases

The binary Li-Sn system is characterized by a series of intermetallic compounds with distinct crystal structures. These phases form at different stoichiometric ratios of lithium to tin and exhibit a range of electrochemical and physical properties. An understanding of their atomic arrangements is fundamental to elucidating structure-property relationships and designing new materials with tailored functionalities. The known stable or metastable phases in the Li-Sn system include Li_2Sn_5 , LiSn , Li_7Sn_3 , Li_5Sn_2 , $\text{Li}_{13}\text{Sn}_5$, Li_7Sn_2 , and $\text{Li}_{22}\text{Sn}_5$.^[1]

Crystallographic Data of Lithium Stannide Phases

The crystal structures of the various lithium stannide phases have been determined primarily through single-crystal and powder X-ray diffraction techniques.[2][3] The key crystallographic parameters for each phase are summarized in the table below for easy comparison.

Phase	Pearson Symbol	Space Group	Crystal System	Lattice Parameters (Å)	Reference
Li ₂ Sn ₅	tP14	P4/mbm	Tetragonal	a = 10.274, c = 3.125	
LiSn	mP8	P2/m	Monoclinic	a = 5.17, b = 7.76, c = 3.18, β = 105.2°	[4]
Li ₇ Sn ₃	mP20	P2 ₁ /m	Monoclinic	a = 9.45, b = 8.56, c = 4.72, γ = 105.95°	[5]
Li ₅ Sn ₂	hR7	R-3m	Trigonal	a = 4.71, c = 19.65	[6]
Li ₁₃ Sn ₅	hP18	P-3m1	Trigonal	a = 4.71, c = 17.14	[7][8]
Li ₇ Sn ₂	oC36	Cmmm	Orthorhombic	a = 9.48, b = 13.84, c = 4.74	[7]
Li ₂₂ Sn ₅	cF108	F-43m	Cubic	a = 19.78	

Note: Lattice parameters may vary slightly between different reports due to experimental conditions and refinement methods.

Experimental Protocols for Crystal Structure Determination

The determination of the crystal structure of intermetallic compounds like lithium stannides involves a systematic experimental approach. The following sections outline the typical methodologies employed.

Synthesis and Sample Preparation

- **Reactant Handling:** High-purity lithium and tin are used as starting materials. Due to the high reactivity of lithium with air and moisture, all handling and synthesis steps are typically performed in an inert atmosphere, such as a glovebox filled with argon gas.[\[2\]](#)
- **Synthesis Method:** The most common method for preparing polycrystalline lithium stannide samples is solid-state synthesis. Stoichiometric amounts of the elemental powders are thoroughly mixed and pelletized. The pellets are then sealed in a crucible made of a non-reactive material (e.g., tantalum or niobium) under vacuum or an inert atmosphere.[\[2\]](#)
- **Heat Treatment:** The sealed crucible is heated in a tube furnace to a specific temperature profile. This usually involves a slow ramp up to a temperature where the elements can react, a dwell time at that temperature to ensure complete reaction and homogenization, followed by a controlled cooling process to promote crystallization.[\[2\]](#)
- **Single Crystal Growth:** For single-crystal X-ray diffraction, small single crystals are required. These can sometimes be isolated from the polycrystalline product or grown using specific techniques like flux growth or slow cooling from a melt.[\[9\]](#)

X-ray Diffraction (XRD) Data Collection

- **Sample Mounting:** A suitable single crystal is selected under a microscope and mounted on a goniometer head. To protect the air-sensitive sample, it is often coated in an inert oil (e.g., Paratone-N).[\[2\]](#)
- **Data Collection:** The mounted crystal is placed in an X-ray diffractometer. Data collection is typically performed at a low temperature (e.g., 200 K) to reduce thermal vibrations of the atoms and improve the quality of the diffraction data. Monochromatized X-ray radiation (e.g.,

Mo K α) is used.^[2] A series of diffraction images are collected as the crystal is rotated through a range of angles.

Structure Solution and Refinement

- **Data Processing:** The raw diffraction data is processed to integrate the intensities of the diffraction spots and apply corrections for factors such as absorption.^[2]
- **Structure Solution:** The processed data is used to determine the unit cell parameters and the space group of the crystal. The initial positions of the atoms in the unit cell are then determined using methods like direct methods or Patterson methods, often employing specialized software such as SHELXT.^{[2][10]}
- **Structure Refinement:** The initial structural model is refined using a full-matrix least-squares method on F^2 . This iterative process adjusts the atomic coordinates, site occupancies, and displacement parameters to achieve the best possible fit between the observed and calculated structure factors. The quality of the final refined structure is assessed by parameters such as the R-factor.^{[2][10]}

Visualizations

Lithium-Stannide Phase Relationships

The following diagram illustrates the known stable phases in the Li-Sn binary system as a function of atomic percent of tin. This provides a visual guide to the phase transformations that occur upon lithiation or delithiation.

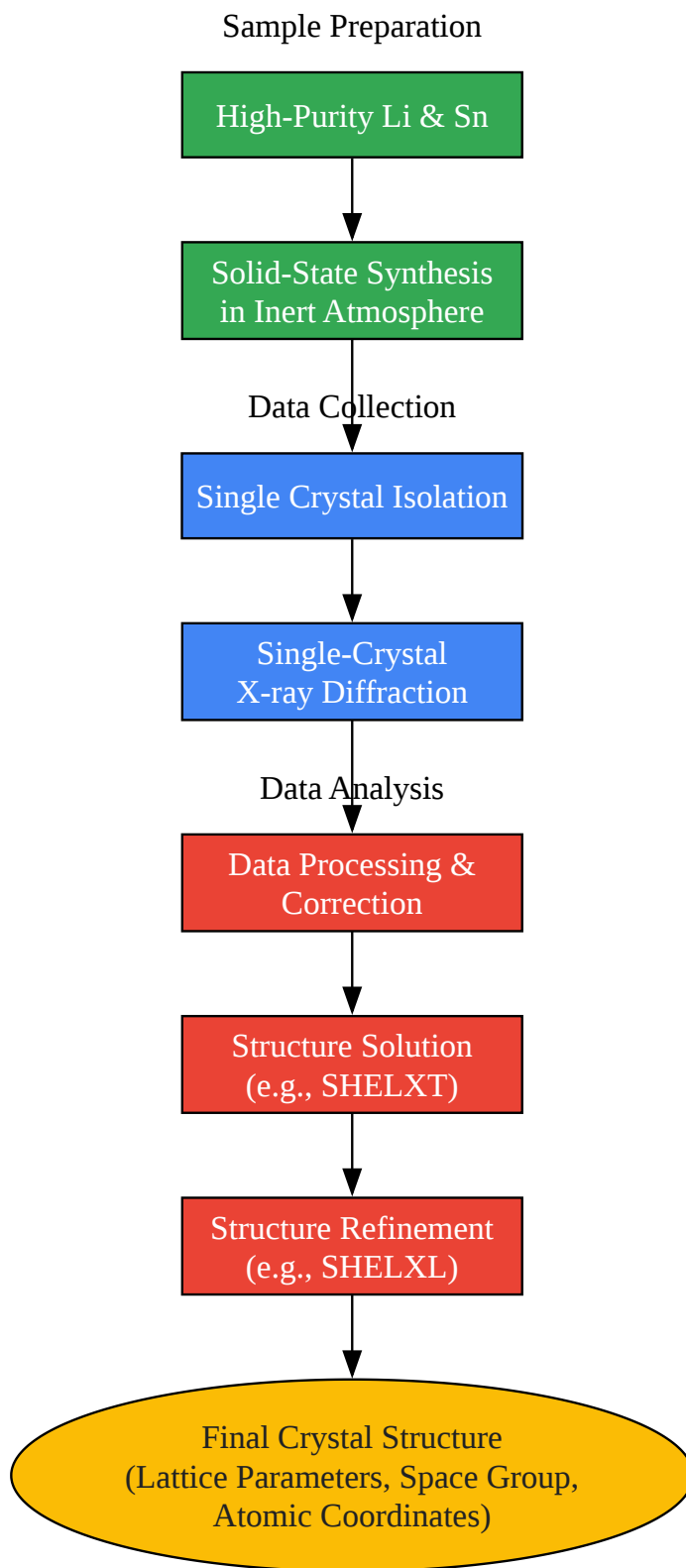


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Caption: Li-Sn binary phase diagram showing stable intermetallic compounds.

Experimental Workflow for Crystal Structure Determination

The diagram below outlines the general workflow for the experimental determination of the crystal structure of an intermetallic compound.



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Caption: Experimental workflow for crystal structure determination.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.rsc.org [pubs.rsc.org]
- 3. On the structure of heptalithium distannide: Li_7Sn_2 or $\text{Li}_{7-x}\text{Sn}_2$ ($0.3 < x < 0.5$) - Dalton Transactions (RSC Publishing) DOI:10.1039/D5DT01022E [pubs.rsc.org]
- 4. mp-569073: LiSn (monoclinic, $P2_1/m$, 10) [legacy.materialsproject.org]
- 5. Darstellung und Struktur der Phase Li_7Sn_3 / Preparation und Crystal Structure of Li_7Sn_3 | CoLab [colab.ws]
- 6. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 7. researchgate.net [researchgate.net]
- 8. mp-30769: $\text{Li}_{13}\text{Sn}_5$ (trigonal, $P-3m1$, 164) [legacy.materialsproject.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. youtube.com [youtube.com]
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